

The Elusive Crystalline State of Pentyl Acetate: A Technical Overview

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Compound of Interest

Compound Name: Pentyl acetate

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An in-depth analysis for researchers, scientists, and drug development professionals on the structural and physicochemical properties of **pentyl acetate**, a common ester with a notable absence of a publicly documented crystal structure.

Introduction

Pentyl acetate, also known as amyl acetate, is an organic ester with the chemical formula $C_7H_{14}O_2$.^{[1][2]} It is a colorless liquid at room temperature, recognized for its characteristic banana-like scent.^{[1][2][3]} This compound is a condensation product of acetic acid and 1-pentanol.^[1] While extensively used as a solvent in various industries and as a flavoring and fragrance agent, its solid-state and crystallographic properties are not well-documented in publicly accessible literature.^{[4][5]} This guide provides a comprehensive summary of the known physicochemical properties of **pentyl acetate** and addresses the current void in crystallographic data.

Physicochemical Properties

Pentyl acetate is characterized by its liquid state under standard conditions, with a melting point well below freezing.^{[6][7]} Its physical and chemical characteristics are crucial for its applications, particularly its solvent properties which are attributed to its relatively nonpolar nature.^[8]

Table 1: Physicochemical Data of **Pentyl Acetate**

Property	Value	Source
Molecular Formula	C7H14O2	[1][2]
Molecular Weight	130.19 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Odor	Banana-like	[1][2][3]
Melting Point	-70.8 °C	[6][7]
Boiling Point	149 °C	[1][7]
Density	0.876 g/cm ³	[1]
Water Solubility	1.7 mg/mL at 20 °C	[6]
logP (Octanol/Water Partition Coefficient)	2.30	[6]

Crystal Structure: An Unresolved Matter

A thorough search of scientific databases reveals a lack of publicly available, experimentally determined crystal structure data for **pentyl acetate**. The substance's low melting point of -70.8 °C necessitates cryogenic conditions for any potential crystallization and subsequent X-ray diffraction analysis.[6] While computational models and 3D structures for molecular dynamics and docking simulations may exist, as suggested by a failed request for "X-Ray - Docking Files" from one database, these are not substitutes for a determined crystal structure.[9]

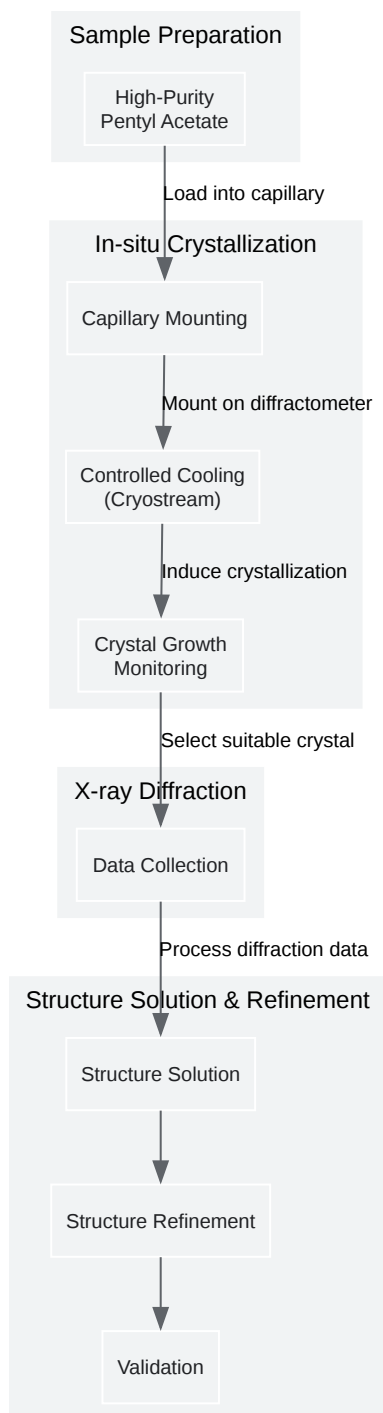
The absence of a crystal structure in the literature prevents a detailed discussion of its unit cell, space group, and other crystallographic parameters.

Experimental Protocols

Due to the lack of a reported crystal structure for **pentyl acetate**, no established and cited experimental protocols for its crystallization and single-crystal X-ray diffraction are available.

A hypothetical workflow for determining the crystal structure of a low-melting-point compound like **pentyl acetate** would involve in-situ crystallization on a diffractometer.

Hypothetical Workflow for Low-Temperature Crystallography



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A hypothetical workflow for determining the crystal structure of **pentyl acetate**.

Conclusion

While **pentyl acetate** is a well-characterized liquid with numerous industrial applications, its solid-state crystal structure remains undetermined or, at the very least, is not publicly available. The data presented herein summarizes its key physicochemical properties. Future research involving low-temperature crystallography would be necessary to elucidate the solid-state packing and intermolecular interactions of this simple yet important ester. The lack of a defined crystal structure and any associated biological signaling pathways in the provided search results precludes the creation of further detailed diagrams as per the initial request.

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